

Comprehensive Safety and Handling Guide for 2-Propoxyethanol

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Compound of Interest

Compound Name: **2-Propoxyethanol**

Cat. No.: **B165432**

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This guide provides essential safety protocols and logistical information for the handling and disposal of **2-Propoxyethanol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and minimizing health risks associated with this chemical.

Chemical Profile: **2-Propoxyethanol**, also known as Ethylene Glycol Propyl Ether, is a flammable liquid and vapor that can cause severe eye irritation and is harmful if absorbed through the skin.^[1] It may also lead to skin and respiratory tract irritation, blood abnormalities, and potential liver and kidney damage.^[1]

Occupational Exposure Limits

Currently, there are no specific Permissible Exposure Limits (PELs) established by the Occupational Safety and Health Administration (OSHA) for **2-Propoxyethanol**.^[1] However, it is crucial to keep airborne levels as low as possible. The American Conference of Governmental Industrial Hygienists (ACGIH) has not listed a Threshold Limit Value (TLV) for this chemical. In the absence of specific limits, it is prudent to adhere to the general duty clause of keeping the workplace free from recognized hazards.

Jurisdiction	Limit Type	Value
OSHA	PEL (8-hour TWA)	Not Established
NIOSH	REL (10-hour TWA)	Not Established
ACGIH	TLV (8-hour TWA)	Not Established

TWA: Time-Weighted Average

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against exposure to **2-Propoxyethanol**. The following table summarizes the required PPE for handling this chemical.

Body Part	Protection	Material/Type	Standard
Eyes/Face	Safety Goggles	Chemical splash goggles	OSHA 29 CFR 1910.133 or EN166
Skin	Gloves	Butyl Rubber, Neoprene	
Protective Clothing	Lab coat, apron, or coveralls		
Respiratory	Respirator	Air-purifying respirator with organic vapor cartridges	NIOSH/MSHA or EN 149 approved

Glove Selection:

While specific breakthrough time data for **2-Propoxyethanol** is limited, data for analogous glycol ethers like 2-ethoxyethanol and 2-butoxyethanol indicate that disposable nitrile gloves are not recommended for anything other than very short-term exposure. For prolonged contact, more robust gloves are necessary.

Glove Material	Recommendation	Rationale
Butyl Rubber	Recommended	Excellent resistance to ketones and esters, which are structurally similar to glycol ethers.
Neoprene	Recommended	Good resistance to a broad range of chemicals, including alcohols and some organic solvents.
Nitrile	Not for prolonged use	Studies on similar glycol ethers show rapid breakthrough times for disposable nitrile gloves. [2]
Natural Rubber	Not Recommended	Poor resistance to organic solvents.

Always inspect gloves for any signs of degradation or perforation before use.

Operational Plan for Handling 2-Propoxyethanol

Adherence to a strict operational protocol is essential for minimizing the risk of exposure and accidents.

1. Engineering Controls:

- Always handle **2-Propoxyethanol** in a well-ventilated area.[\[1\]](#)
- Use a chemical fume hood for all procedures that may generate vapors.
- Ensure that an eyewash station and safety shower are readily accessible.[\[3\]](#)

2. Safe Handling Procedures:

- Ground and bond containers when transferring the material to prevent static discharge.[\[1\]](#)[\[3\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)

- Keep the container tightly closed when not in use.[1][2]

- Keep away from heat, sparks, and open flames.[1][2]

3. Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[1][3]
- Store in a tightly sealed container.[1]
- On long-term storage, **2-Propoxyethanol** may form explosive peroxides; periodic testing for peroxides is recommended.[1]

Emergency Response Plan

Immediate and appropriate action is critical in the event of a spill or personal exposure.

Personal Exposure:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][4][5]
Skin Contact	Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical aid.[1][6]
Inhalation	Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[1][6]
Ingestion	Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Seek immediate medical attention.[1]

Spill Response:

- Evacuate: Clear the area of all non-essential personnel.
- Ventilate: Increase ventilation to the area.
- Contain: Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[1\]](#)
- Collect: Place the absorbed material into a suitable, labeled container for disposal.[\[1\]](#)
- Clean: Decontaminate the spill area.
- Report: Report the incident to the appropriate safety officer.

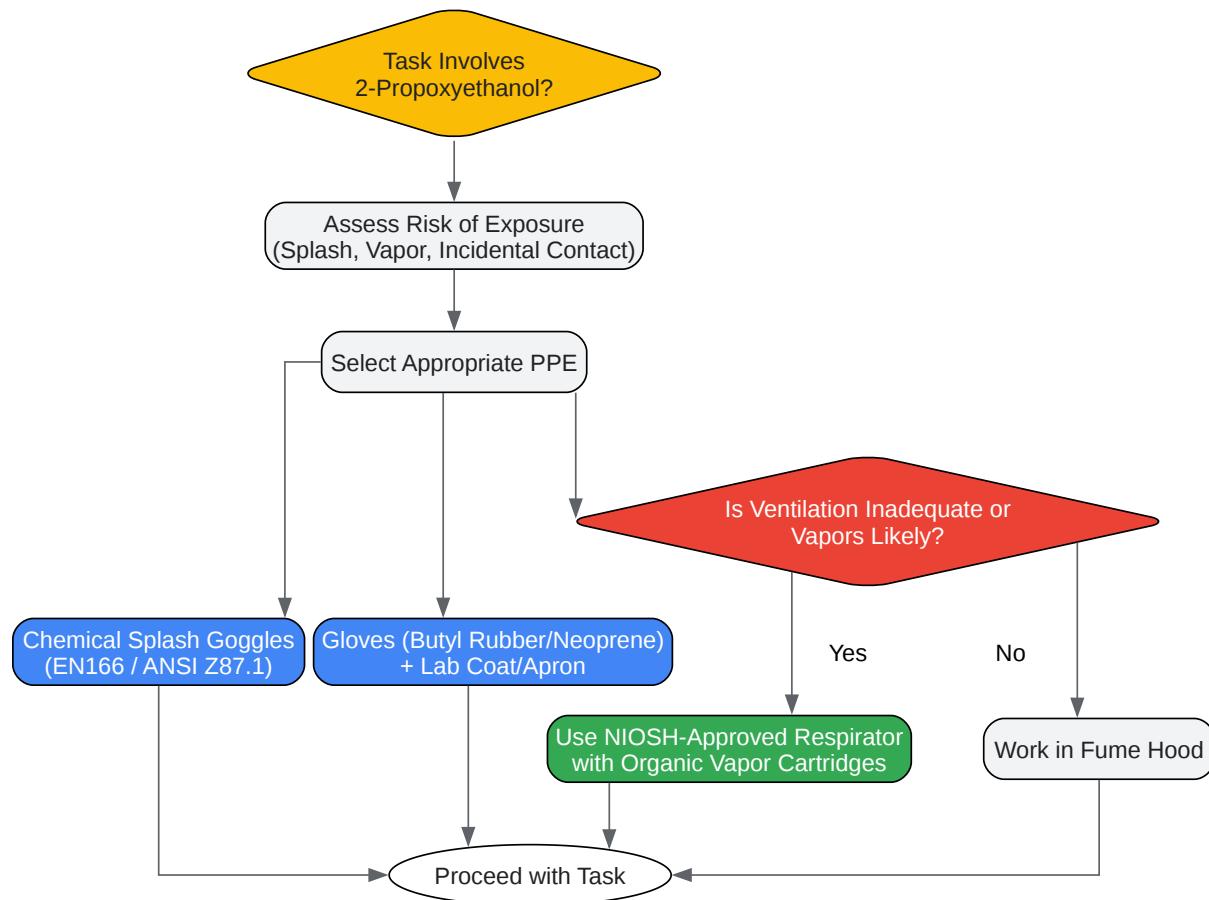
Disposal Plan

All **2-Propoxyethanol** waste must be treated as hazardous waste.

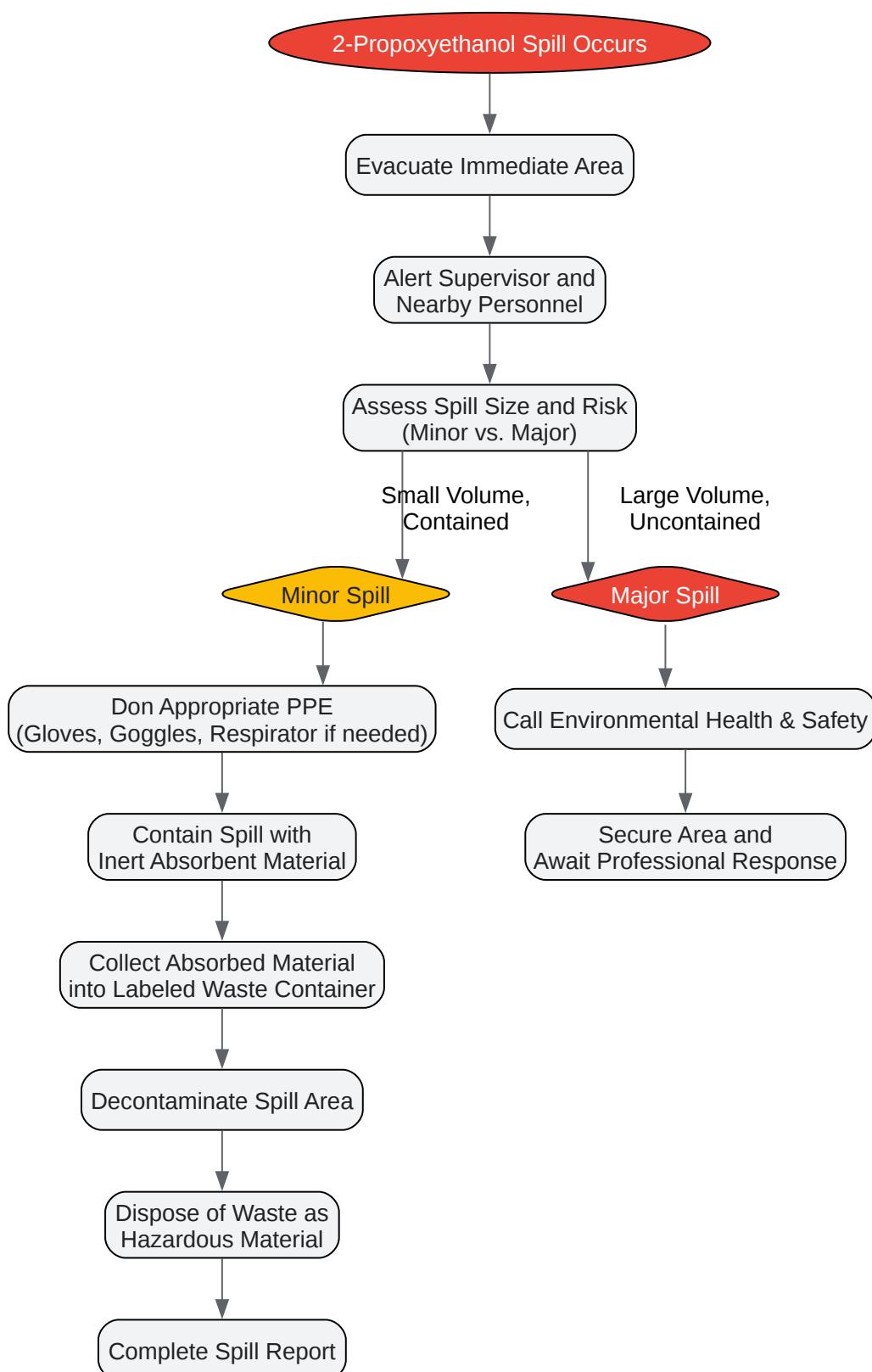
- Waste Collection: Collect all waste, including contaminated absorbent materials and disposable PPE, in a designated, properly labeled, and sealed container.
- Disposal Regulations: Chemical waste generators must adhere to US EPA guidelines for the classification and disposal of hazardous waste as listed in 40 CFR Parts 261.3.[\[1\]](#) Additionally, consult state and local hazardous waste regulations to ensure complete and accurate classification and disposal.[\[1\]](#)
- Professional Disposal: Arrange for a licensed hazardous waste disposal company to collect and dispose of the waste. Do not dispose of **2-Propoxyethanol** down the drain.[\[2\]](#)

Visual Guides

The following diagrams illustrate key workflows for handling **2-Propoxyethanol** safely.

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Caption: PPE Selection Workflow for **2-Propoxyethanol**.

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Caption: Emergency Response Workflow for a **2-Propoxyethanol** Spill.

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